

Physical and Chemical Properties of Tetrahydrogeraniol

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octanol

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Tetrahydrogeraniol is a colorless liquid with a sweet, rose-like, waxy odor.^{[1][2]} It is a monoterpenoid alcohol and is the result of the complete hydrogenation of the double bonds in geraniol.^{[3][4]} While it is found naturally in citrus oil, it is often produced synthetically for commercial use in fragrances for products like perfumes, soaps, and cosmetics.^{[1][4]}

Physical Constants

The quantitative physical and chemical properties of Tetrahydrogeraniol are summarized in the table below. These values represent a range reported across various sources and are dependent on the specific grade and purity of the substance.

Property	Value	Conditions
Molecular Formula	C ₁₀ H ₂₂ O	
Molecular Weight	158.28 g/mol	[1][5][6]
Boiling Point	212 to 213 °C	@ 760 mmHg (estimated)[7][8]
98 to 99 °C	@ 9 mmHg[9]	
Density / Specific Gravity	0.827 to 0.831 g/cm ³	@ 20 °C[7][8][10]
0.825 to 0.832 g/cm ³	@ 25 °C[1][11]	
Refractive Index (nD)	1.432 to 1.440	@ 20 °C[1][11]
Flash Point	95 to 100 °C	(Closed Cup)[1][6]
Solubility	Insoluble	In water and glycerol[5][6]
Soluble	In alcohol, most fixed oils, and propylene glycol[5][7][8]	
Purity	≥98%	By Gas Chromatography[1]
Vapor Pressure	0.039 mmHg	@ 25 °C (estimated)[7][8]

Experimental Protocols

The determination of physical constants requires precise and standardized experimental methodologies. The following sections detail the protocols for measuring key properties of Tetrahydrogeraniol.

Determination of Purity by Gas Chromatography (GC)

Gas Chromatography (GC), often coupled with Mass Spectrometry (GC-MS), is the standard method for determining the purity of essential oils and aroma chemicals like Tetrahydrogeraniol. [12][13] The technique separates a sample into its individual components, allowing for their identification and quantification.[12]

Methodology:

- **Sample Preparation:** A sample of Tetrahydrogeraniol is diluted in a suitable solvent, such as cyclohexane. A common dilution ratio is 1:200.[\[14\]](#)
- **Injection:** A small volume (e.g., 1 μ L) of the diluted sample is injected into the gas chromatograph's heated injection port.[\[12\]](#)[\[14\]](#) The high temperature volatilizes the sample into a gaseous state.[\[12\]](#)[\[15\]](#)
- **Separation:** An inert carrier gas (e.g., helium, hydrogen) transports the vaporized sample through a capillary column (e.g., HP-5MS).[\[13\]](#)[\[16\]](#) The column is housed in an oven that follows a specific temperature program.[\[16\]](#) Components of the sample travel through the column at different rates based on their boiling points and polarity, thus achieving separation.[\[13\]](#)
- **Detection:** As each component exits the column, it passes through a detector, such as a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).[\[15\]](#) The detector measures the time it took for the component to pass through the column (retention time) and its concentration.[\[15\]](#)
- **Analysis:** The output, a chromatogram, displays peaks corresponding to each component.[\[13\]](#) The area under each peak is proportional to the concentration of that component in the sample.[\[13\]](#) By comparing the retention times and mass spectra to those of known standards, the identity and purity of the Tetrahydrogeraniol sample can be determined.[\[12\]](#)

Determination of Boiling Point (Micro or Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[17\]](#) The Thiele tube method is a common and efficient technique for determining the boiling point of small liquid samples.[\[18\]](#)

Methodology:

- **Preparation:** A small amount (less than 0.5 mL) of Tetrahydrogeraniol is placed into a small test tube (fusion tube).[\[18\]](#)
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid and the sealed end above the surface.[\[18\]](#)[\[19\]](#)

- **Assembly:** The test tube is attached to a thermometer using a rubber band, ensuring the sample is near the thermometer bulb.[\[18\]](#) This assembly is then inserted into a Thiele tube containing a high-boiling point liquid like mineral oil.[\[20\]](#)
- **Heating:** The side arm of the Thiele tube is gently and continuously heated.[\[18\]](#) This design allows for uniform heating of the oil bath through convection currents.[\[19\]](#) As the temperature rises, air trapped in the capillary tube will escape as bubbles.
- **Observation:** Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube's open end.[\[18\]](#)[\[20\]](#) At this point, the heat is removed.
- **Measurement:** The liquid is allowed to cool. The boiling point is the temperature recorded the instant the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[18\]](#)[\[19\]](#)

Determination of Density (Direct Mass and Volume Measurement)

Density, a characteristic property of a substance, is its mass per unit volume.[\[21\]](#)[\[22\]](#) It can be determined by precisely measuring the mass and volume of a sample.

Methodology:

- **Mass Measurement of Cylinder:** The mass of a clean, dry graduated cylinder is measured using an electronic balance.[\[22\]](#)
- **Volume and Mass of Liquid:** A specific volume of Tetrahydrogeraniol (e.g., 20 mL) is added to the graduated cylinder.[\[21\]](#) The volume is recorded accurately. The combined mass of the cylinder and the liquid is then measured.[\[21\]](#)[\[22\]](#)
- **Temperature Measurement:** The temperature of the liquid is recorded, as density is temperature-dependent.[\[21\]](#)
- **Calculation:** The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass.[\[23\]](#) The density is then calculated by dividing the mass of the liquid by its measured volume.[\[22\]](#)

- Replication: The procedure can be repeated with different volumes of the liquid to ensure accuracy, and the average density is reported.[22]

Determination of Refractive Index (Abbe Refractometer)

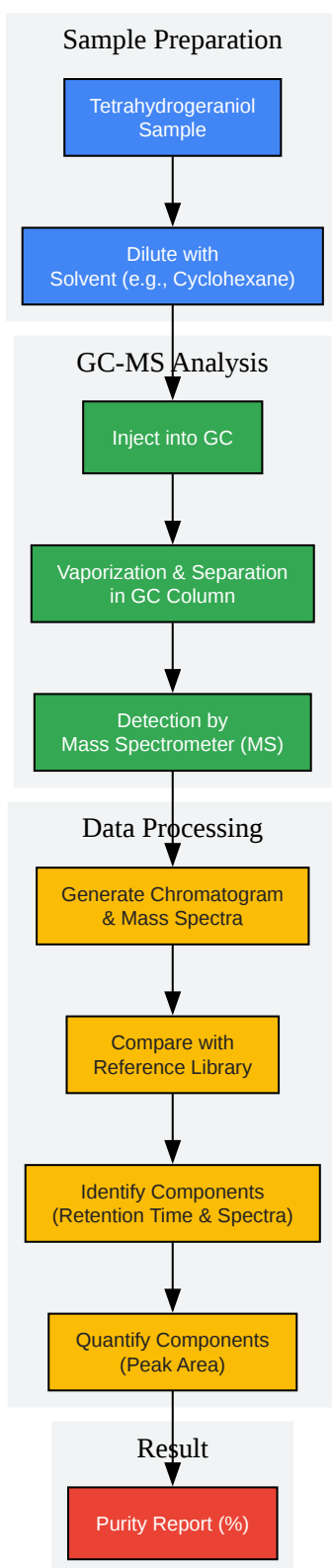
The refractive index is a dimensionless number that describes how light propagates through a medium. It is a fundamental physical property used to identify and check the purity of liquid substances.[24] An Abbe refractometer is a common instrument for this measurement.

Methodology:

- Calibration: The instrument is calibrated using a standard liquid with a known refractive index, often distilled water.[25]
- Sample Application: A few drops of Tetrahydrogeraniol are placed on the clean, dry surface of the measuring prism of the refractometer.
- Measurement: The prisms are closed, and the user looks through the eyepiece. The light source is adjusted to illuminate the scale.
- Focusing: The micrometer screw is adjusted to bring the boundary line between the light and dark regions into sharp focus.[25] If a color band is visible, the compensator is adjusted to create a sharp, achromatic boundary.[25]
- Reading: The lever is adjusted to align the boundary line precisely with the center of the crosshairs in the eyepiece.[25]
- Data Recording: The refractive index is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-sensitive.[25] The process is typically repeated to ensure consistency.[25]

Workflow Visualization

The following diagram illustrates the logical workflow for determining the purity of a Tetrahydrogeraniol sample using Gas Chromatography-Mass Spectrometry (GC-MS).



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Caption: Workflow for Purity Analysis of Tetrahydrogeraniol via GC-MS.

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